

A Technical Guide to 5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid

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Compound of Interest

Compound Name: 5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid

Cat. No.: B1267786

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This technical guide provides a comprehensive overview of **5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid**, a key intermediate in pharmaceutical and agrochemical research. The document details its physicochemical properties, synthesis protocols, and its role as a versatile building block in the development of biologically active molecules.

Physicochemical Properties

5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid is a heterocyclic organic compound.^[1] Its structure, featuring a pyrimidine ring functionalized with a bromine atom and a methylthio group, makes it a valuable precursor in organic synthesis.^{[1][2]} Under standard conditions, it exists as a solid crystalline powder, with a color ranging from white to light yellow or light orange.^{[1][2][3]}

The reported melting point of this compound varies across different sources. Many suppliers report a melting point in the range of 158-162 °C, often with decomposition.^{[4][5][6]} Other sources cite a melting point of 177 °C.^{[1][2][3]} This discrepancy may be attributable to differences in sample purity or the analytical conditions under which the measurements were taken.^[1] The lower temperature range is frequently associated with the thermal decomposition of the substance.^[1]

Table 1: Quantitative Data for **5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid**

Property	Value	Citations
CAS Number	50593-92-5	[1] [3] [7]
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂ S	[1] [3] [7]
Molecular Weight	~249.09 g/mol	[1] [7]
Melting Point	158-162 °C (dec.) / 177 °C	[1] [2] [3] [4] [5] [6]
Appearance	White to light yellow/orange crystalline powder	[1] [2] [3]
Purity	≥ 97%	[2] [3]
Storage Temperature	2 - 8 °C	[2] [3]

Experimental Protocols: Synthesis

Several synthetic routes for **5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid** have been documented. Early methods involved the condensation of mucobromic acid with acetamidine hydrochloride.[\[1\]](#) More contemporary and optimized protocols have since been developed.

Synthesis via Bromination and Acidification:

One common laboratory-scale synthesis involves the following steps:

- Reaction Setup: The starting materials are reacted in a suitable solvent.
- Purification with Activated Carbon: Upon completion of the reaction, the resulting solution, often dark red or brown, is treated with activated carbon to remove impurities. The mixture is stirred and then filtered.[\[8\]](#)
- Acidification and Precipitation: The filtrate is acidified using a strong acid, such as concentrated hydrochloric acid. This causes the product to precipitate out of the solution as a yellow solid.[\[8\]](#)
- Collection and Washing: The precipitate is collected by filtration and washed sequentially with water and then ether to remove any remaining impurities.[\[8\]](#)

- Drying: The final product is dried under vacuum at a controlled temperature (e.g., 50 °C) to yield the purified **5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid** as a yellow amorphous solid.[8]

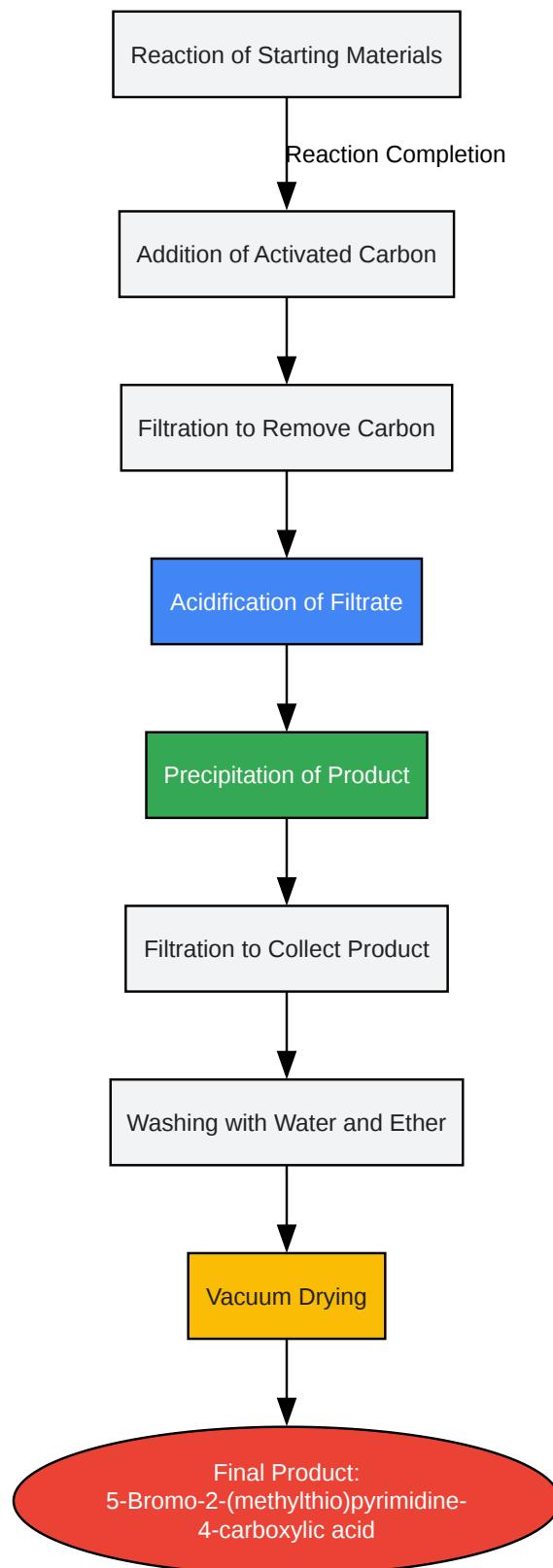
A yield of approximately 59% has been reported for this method.[8]

Applications in Research and Development

5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid serves as a crucial building block in medicinal and agricultural chemistry.[1][2] The pyrimidine scaffold is a common feature in many clinically significant drugs, including antiviral and anticancer agents.[1] The presence of the bromine atom and the methylthio group provides reactive sites for further chemical modifications, enabling the synthesis of a diverse range of derivatives for structure-activity relationship (SAR) studies.[1] In the agrochemical sector, it is utilized in the development of new herbicides and fungicides.[2]

Visualization of Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of **5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid**.

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References

- 1. Buy 5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid | 50593-92-5 [smolecule.com]
- 2. chemimpex.com [chemimpex.com]
- 3. chemimpex.com [chemimpex.com]
- 4. m.upfluorochem.com [m.upfluorochem.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. 5-溴-2-(甲巯基)-4-嘧啶甲酸 97% | Sigma-Aldrich [sigmaaldrich.com]
- 7. 5-Bromo-2-(methylthio)pyrimidine-4-carboxylic Acid | C6H5BrN2O2S | CID 291786 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid | 50593-92-5 [chemicalbook.com]
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